Application Note: NMR-Based Structure Elucidation of 4-methyl-5H-pteridin-6-one

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Compound of Interest

Compound Name:	*4-methyl-5H-pteridin-6-one*
CAS No.:	*16041-28-4*
Cat. No.:	*B101999*

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Executive Summary

Pteridines are a critical class of fused heterocycles serving as scaffolds for folate antagonists, anticancer agents, and enzyme cofactors. The structural characterization of **4-methyl-5H-pteridin-6-one** presents specific challenges:

- Lactam-Lactim Tautomerism: Distinguishing the 5H-6-one (lactam) form from the 6-hydroxy (lactim) form.
- Regioisomerism: Confirming the methyl group position at C4 versus C2 or C7.
- Solubility: High lattice energy often leads to poor solubility and signal broadening.

This guide provides a self-validating NMR workflow to unambiguously solve these structural features.

Sample Preparation Protocol

Pteridines are notorious for

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-stacking aggregation, which broadens NMR signals. Correct sample preparation is the first step to high-resolution data.

Reagents:

- Primary Solvent: Dimethyl sulfoxide-

  (DMSO-

  , 99.9% D) + 0.03% TMS.
- Co-solvent (Optional): Trifluoroacetic acid-

  (TFA-

) for protonation/solubilization if aggregation persists.

Procedure:

- Weighing: Transfer 5–10 mg of the analyte into a clean vial.
- Dissolution: Add 0.6 mL DMSO-

  .
  - Critical Step: If the solution is cloudy, sonicate at 40°C for 10 minutes.
  - Troubleshooting: If signals remain broad, add 1-2 drops of TFA-

    . This protonates the N-heterocycle, breaking intermolecular H-bonds and sharpening peaks (Note: This will shift signals downfield).
- Tube Transfer: Filter through a glass wool plug into a high-precision 5mm NMR tube to remove undissolved micro-particulates that ruin field homogeneity.

NMR Experimental Workflow

The following pulse sequences are required for a complete assignment.

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Experiment	Pulse Sequence	Purpose	Critical Parameter
1H 1D	zg30 / zg	Quantitation, integration, symmetry check.	d1 5s (relax. delay) for accurate integration.
13C 1D	zgpg30	Carbon count, carbonyl identification. [1]	High scans (NS > 1024) for quaternary carbons.
1H-13C HSQC	hsqcedetgpsisp2.3	Assign protonated carbons (C-H).	Multiplicity editing (CH/CH3 positive, CH2 negative).
1H-13C HMBC	hmbcgplpndqf	The Solver. Connects fragments across quaternary carbons.	Optimized for Hz.
1H-15N HMBC	hmbcgpndqf	Locates "silent" nitrogens (N1, N3, N5, N8).	Optimized for Hz.
1H-1H NOESY	noesygpphpp	Tautomer confirmation (Spatial proximity).	Mixing time ( ) = 300-500 ms.

Structural Assignment & Logic

The Pteridine Scaffold Numbering

The assignment follows standard IUPAC numbering for pteridines:

- Pyrazine Ring: N5, C6, C7, N8.
- Pyrimidine Ring: N1, C2, N3, C4.
- Bridgehead: C4a, C8a.[2]

1H NMR Analysis (DMSO-)

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The spectrum will display three distinct regions.

- Region A (Aromatic, ~8.0 - 9.5 ppm):
  - H2: The most deshielded singlet (~9.0 - 9.2 ppm). It is flanked by two electronegative nitrogens (N1, N3).
  - H7: A singlet (~8.2 - 8.5 ppm). Located on the pyrazine ring next to the electron-withdrawing carbonyl (C6).
- Region B (Exchangeable, >12.0 ppm):
  - N5-H: A broad singlet typically appearing between 12.0 - 13.5 ppm. Its presence confirms the lactam (5H-one) tautomer. In the lactim (OH) form, this signal would be absent (or seen as an OH), and C6 would shift significantly.
- Region C (Aliphatic, ~2.0 - 3.0 ppm):
  - 4-Me: A sharp singlet integrating to 3H. Expected shift ~2.6 - 2.8 ppm. This is downfield of a standard methyl due to the aromatic ring current and adjacent imine (C=N).

13C NMR Analysis[3][4][5]

- Carbonyl (C6): The most downfield signal (~160-162 ppm), characteristic of a cyclic amide.
- C4 (Quaternary): ~155-160 ppm. Deshielded by N3 and the methyl group.
- C2 (Methine): ~150-155 ppm. Correlates with H2 in HSQC.
- C7 (Methine): ~145-150 ppm. Correlates with H7 in HSQC.
- Bridgeheads (C4a, C8a): C4a is typically shielded (~125-130 ppm) relative to C8a (~140-145 ppm) due to resonance contributions from the N5 lone pair.
- 4-Me: ~22-25 ppm.

Definitive Proof via 2D NMR (HMBC)

The structure is validated only when the methyl group is mathematically connected to the core.

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Key HMBC Correlations (Strongest Evidence):

- Methyl to Core: The protons of 4-Me will show a strong 2-bond correlation (

) to C4 and a 3-bond correlation (

) to C4a.

  - Significance: This proves the methyl is at position 4. If it were at position 2, the Me protons would correlate to N1/N3 carbons but not the bridgehead C4a in the same pattern.

- H7 to Carbonyl: The H7 proton will show a strong 2-bond correlation to C6 (Carbonyl).

  - Significance: This confirms the oxidation state at C6.[3]

- H2 Correlations:H2 correlates to C4 and C8a (

).

Visualizations

Structure Elucidation Workflow

This diagram illustrates the logical flow from raw data to final structure.

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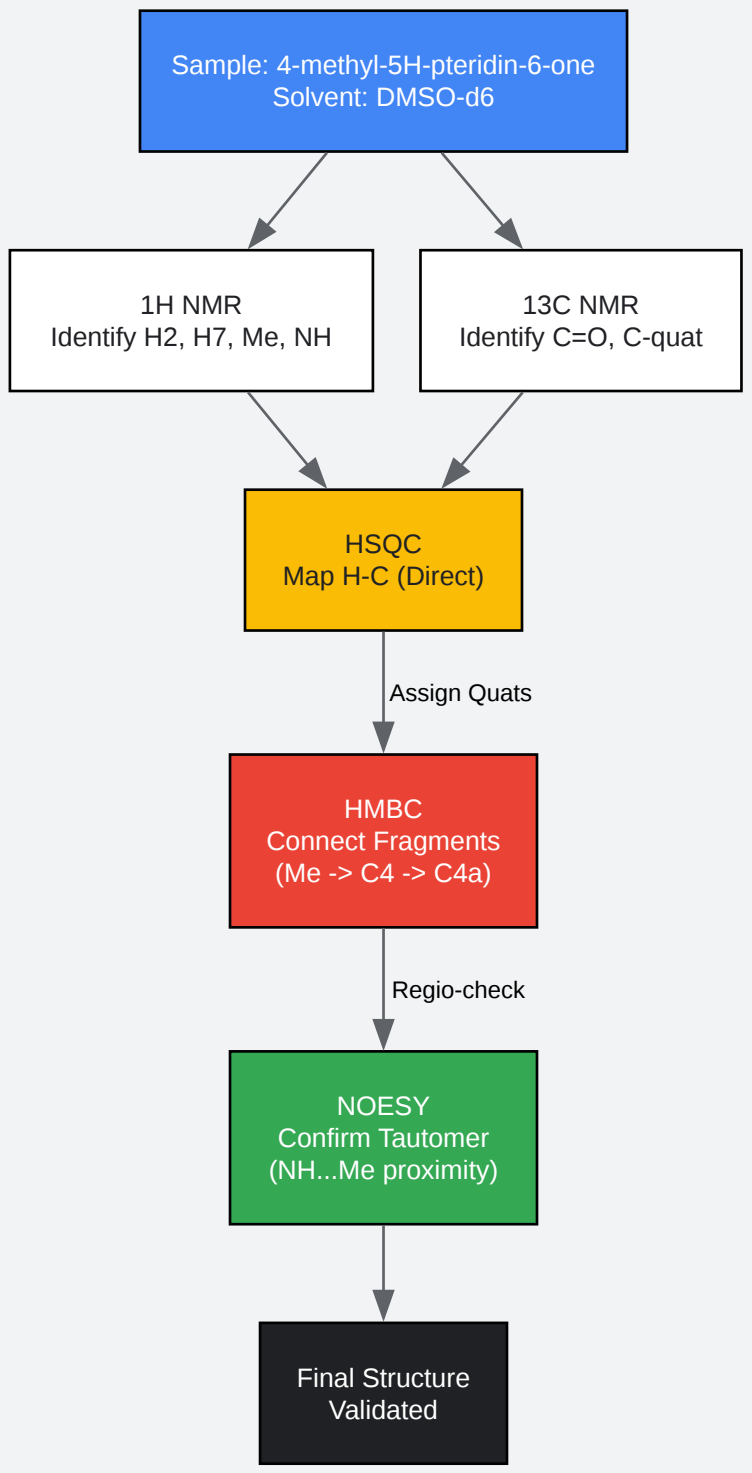

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Figure 1: Step-by-step NMR logic flow for assigning pteridine derivatives.

HMBC Correlation Network

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This diagram visualizes the critical long-range couplings that "stitch" the molecule together.

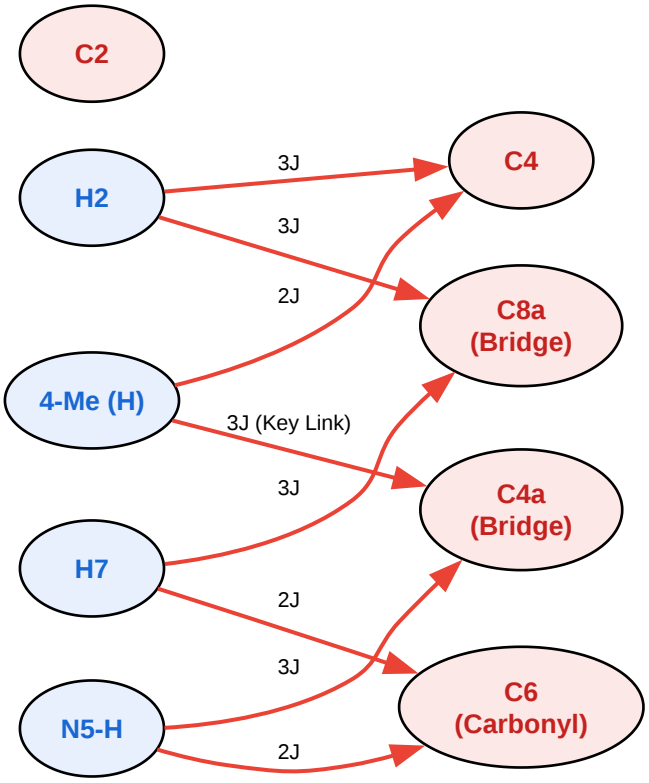

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Figure 2: HMBC Connectivity Map. Red arrows indicate experimentally observed long-range correlations.

Summary of Expected Chemical Shifts

Note: Values are representative for DMSO-

solutions and may vary with concentration/temperature.

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Nucleus	Assignment	Shift (ppm)	Multiplicity	Key HMBC Correlations
1H	4-CH	2.65 - 2.80	Singlet (3H)	C4, C4a
1H	H-7	8.20 - 8.50	Singlet (1H)	C6, C8a, C4a
1H	H-2	8.90 - 9.20	Singlet (1H)	C4, C8a
1H	N5-H	12.0 - 13.5	Broad Singlet	C4a, C6
13C	4-CH	22.0 - 24.0	CH	-
13C	C-4a	128.0 - 132.0	Quaternary	-
13C	C-7	145.0 - 148.0	CH	-
13C	C-2	152.0 - 156.0	CH	-
13C	C-4	158.0 - 162.0	Quaternary	-
13C	C-6	160.0 - 163.0	Carbonyl	-

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